

Alvespimycin hydrochloride solubility for experimental preparation

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Compound Focus: Alvespimycin Hydrochloride

CAS No.: 467214-21-7

Cat. No.: S003077

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Solubility Data and Storage

The table below summarizes the key physical-chemical properties and solubility data for **Alvespimycin hydrochloride** (17-DMAG hydrochloride) from multiple supplier specifications.

Property	Value	Notes / Source
Molecular Weight	653.21 g/mol	[1] [2] [3]
Purity	>98% - ≥99%	Consistent across suppliers [2] [4]
Solubility in DMSO	≥26.2 mg/mL (~40.1 mM)	BPS Bioscience [1]
	≥50 mg/mL (~76.6 mM)	MedChemExpress [2] [3]
	25 mM	Abcam [4]
Solubility in Water	≥3.04 mg/mL (~4.65 mM)	BPS Bioscience [1]
	4.76 mg/mL (~7.29 mM)	MedChemExpress (requires heating to 60°C) [2]
Storage Condition	-20°C, sealed, dry	Solid form is stable for at least 12 months [1] [3]

Preparation Protocols

General Solubilization Guidance

For both **DMSO** and **water**, suppliers recommend specific techniques to achieve higher solubility:

- **Warming:** Warm the vial at **37°C** [1] or up to **60°C** for aqueous solutions [2].
- **Sonication:** Use a brief sonication in an ultrasonic bath to aid dissolution [1] [4].
- **Solution Stability:** It is generally not recommended to store aqueous solutions for more than one day [1]. For long-term storage, aliquot and store stock solutions at **-80°C** or **-20°C** [3].

In Vivo Dosing Formulations

MedChemExpress provides two detailed protocols for preparing dosing solutions suitable for in vivo studies like intraperitoneal (i.p.) injections [3].

Protocol 1: DMSO/PEG300/Tween-80/Saline Solution This protocol yields a clear solution of at least 2.5 mg/mL.

- Prepare a DMSO stock solution (e.g., 25.0 mg/mL).
- Add 100 μ L of the DMSO stock to 400 μ L of **PEG300** and mix evenly.
- Add 50 μ L of **Tween-80** and mix evenly.
- Add 450 μ L of **Saline** (0.9% sodium chloride in ddH₂O) to adjust the volume to 1 mL.

Protocol 2: DMSO/SBE- β -CD/Saline Solution This is an alternative formulation, also yielding a solution of at least 2.5 mg/mL.

- Prepare a DMSO stock solution.
- Dilute the stock solution in **20% SBE- β -CD in Saline**.

Experimental Applications & Cited Protocols

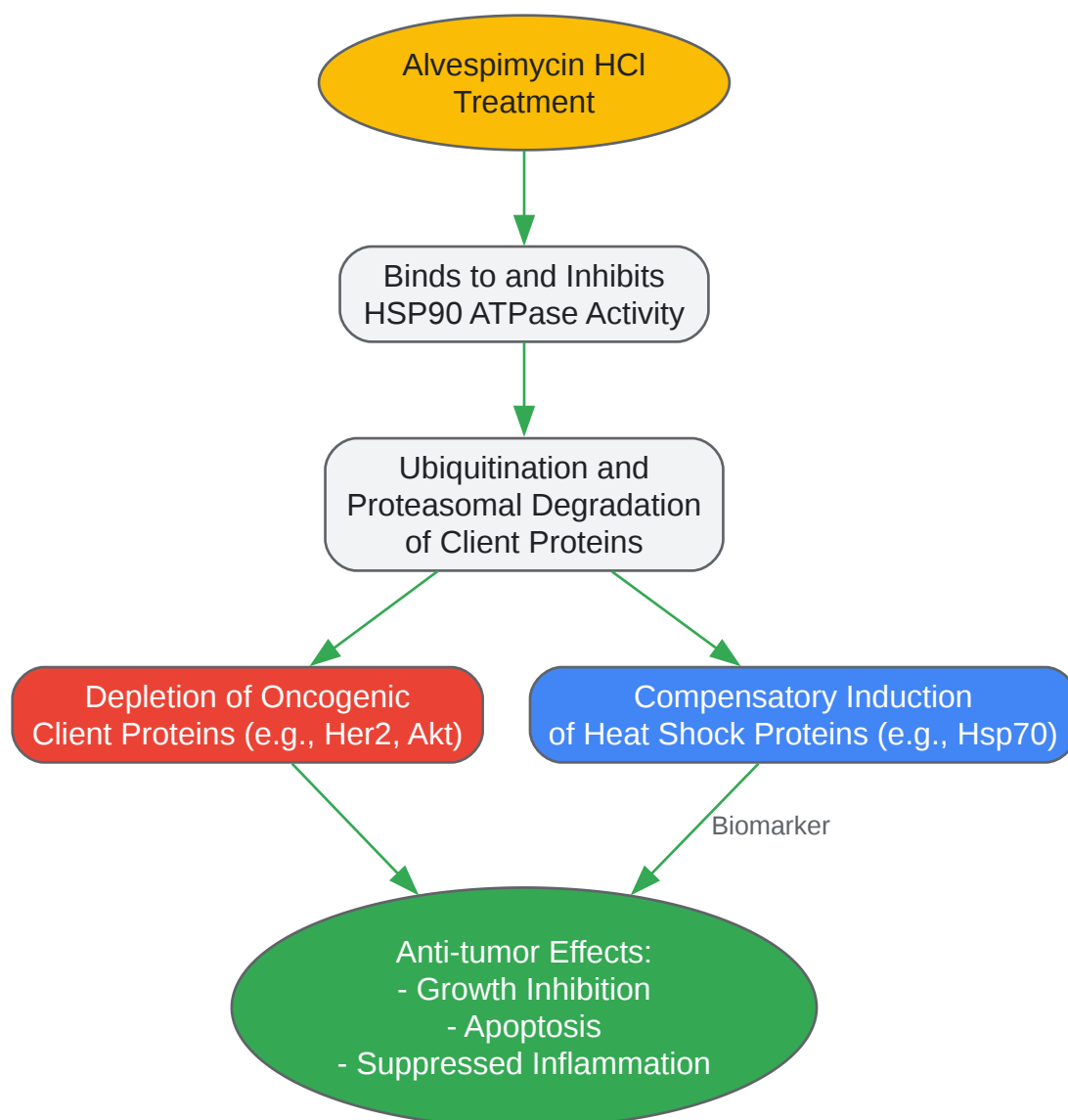
Alvespimycin hydrochloride has been used in various cell-based assays. The table below outlines specific experimental conditions and key findings from the literature, which can serve as a reference for your own protocol design.

Assay Type / Biological Activity	Cell Lines Used	Reported Concentration / IC50/EC50	Key Observations	Cited Protocol (Adapted from [5])
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| **Hsp90 Inhibition (Her2 Degradation)** | SKBR3 (breast cancer) | EC₅₀ = **8 ± 4 nM** [2] [5] | Potent degradation of Hsp90 client protein Her2. | 1. Culture SKBR3 cells in appropriate medium. 2. Treat cells with Alvepimycin HCl (e.g., 0.1-100 nM) for 24 hours. 3. Lyse cells and analyze Her2 protein levels by **Western blot**. | | **Hsp90 Inhibition (Hsp70 Induction)** | SKBR3 (breast cancer) | EC₅₀ = **4 ± 2 nM** [2] [5] | Induction of Hsp70 is a biomarker of Hsp90 inhibition. | 1. Treat cells (e.g., SKBR3) with Alvepimycin HCl. 2. Analyze induction of Hsp70 via **Western blot** as a pharmacodynamic marker. | | **Cytotoxicity / Anti-proliferative** | Various (e.g., SKBR3, A2058, HCT116) | IC₅₀ = **~2 nM to 1.6 μM** [5] | Potent, dose-dependent cytotoxicity across many cancer cell lines. | 1. Seed cells in 96-well plates. 2. After 24h, treat with a dose range of Alvepimycin HCl (e.g., 1 nM - 10 μM). 3. Incubate for **72 hours**. 4. Assess viability using **MTT, CellTiter-Glo, or Alamar Blue** assays. | | **Apoptosis Induction** | Chronic Lymphocytic Leukemia (CLL) cells | **50-500 nM** [2] | Dose-dependent apoptosis at pharmacologically attainable concentrations. | 1. Isolate and culture primary CLL cells. 2. Treat with Alvepimycin HCl (50-500 nM) for **24-48 hours**. 3. Measure apoptosis by **Annexin V/PI staining and flow cytometry**. | | **In Vivo Efficacy** | Mouse tumor models | **10-20 mg/kg** (i.p., every 4 days) [2] | Significant reduction in tumor volume. | 1. Administer via intraperitoneal (i.p.) injection. 2. Use formulations described in the "In Vivo Dosing Formulations" section above. 3. Monitor tumor volume and animal health. |

Mechanism of Action and Workflow

Alvepimycin hydrochloride exerts its effects by inhibiting the HSP90 molecular chaperone. The following diagram illustrates the logical sequence of events from drug treatment to the final biological outcomes, based on the mechanism described in [1].



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Key Considerations for Researchers

- **Solubility Choice:** For high-concentration stock solutions, **DMSO** is the preferred solvent. For biological assays sensitive to DMSO or for in vivo studies, use the **aqueous solution** with proper heating, noting its lower solubility and shorter solution stability [1] [2].
- **Solution Stability:** Always prepare fresh solutions when possible, especially aqueous ones. For stored stock solutions in DMSO, aliquot and freeze at **-80°C** to avoid repeated freeze-thaw cycles and maintain activity [1] [3].
- **Activity Validation:** When using the compound, include a positive control in your experiments, such as monitoring the **induction of Hsp70** via Western blot, to confirm successful HSP90 inhibition [2] [5].

- **In Vivo Formulation:** The provided **DMSO/PEG300/Tween-80/Saline** protocol is a validated method for achieving a clear, stable solution for animal studies [3].

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References

1. Alvespimycin HCl (17-DMAG) HSP90 27730-1 [bpsbioscience.com]
2. Alvespimycin hydrochloride Data Sheet [medchemexpress.com]
3. Alvespimycin hydrochloride (17-DMAG ... [medchemexpress.com]
4. Alvespimycin (17-DMAG) hydrochloride (CAS 467214-21-7) [abcam.com]
5. Alvespimycin (17-DMAG) HCl | HSP (HSP90) inhibitor [selleckchem.com]

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